

Biological Activity of N-ethoxy-2-hydroxyacetamide Analogs: A Technical Guide

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Compound of Interest

Compound Name: *N*-ethoxy-2-hydroxyacetamide

CAS No.: 1849256-71-8

Cat. No.: B2411685

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Part 1: Executive Summary & Core Directive

The Scaffold at a Glance

The **N-ethoxy-2-hydroxyacetamide** scaffold represents a critical structural pivot in the design of hydroxamic acid-based therapeutics. While the parent class—hydroxamic acids (

)—are renowned for their potency as metalloenzyme inhibitors (targeting HDACs, Urease, and MMPs), the

-alkoxy analogs (specifically

-ethoxy) serve a distinct and vital role in Structure-Activity Relationship (SAR) profiling.

This guide explores the biological activity of **N-ethoxy-2-hydroxyacetamide** analogs, focusing on their dual utility:

- Mechanistic Validation Probes: Acting as "non-chelating" isosteres to validate Zinc-Binding Groups (ZBGs).

- Lipophilic Pharmacophores: Enhancing membrane permeability and metabolic stability for targets not requiring metal chelation.

Core Directive

Do not view the N-ethoxy analog merely as an inactive derivative. In high-precision medicinal chemistry, it is the control switch. By blocking the hydroxamic acid hydroxyl group with an ethyl moiety, you effectively silence the metal-chelating capability while retaining the hydrogen-bond accepting capacity and increasing lipophilicity (LogP). This guide details how to utilize this scaffold to deconvolute the mechanism of action in drug discovery campaigns.

Part 2: Chemical Basis & Structure-Activity Relationship (SAR)

The Chelation Switch

The biological activity of this class hinges on the interaction between the hydroxamate motif and the active site metal ion (typically Zn^{2+} or Ni^{2+}) of the target enzyme.

- Parent Compound (

-hydroxy-2-hydroxyacetamide): Acts as a bidentate ligand. The carbonyl oxygen and the hydroxyl oxygen coordinate the metal ion, displacing water and locking the enzyme in an inactive state.
- The Analog (

-ethoxy-2-hydroxyacetamide): The ethyl group sterically hinders the coordination sphere and removes the ionizable proton ($\text{pK}_a \sim 9$ for hydroxamic acids). This abolishes metal affinity.

SAR Logic Table

Feature	Parent: -Hydroxy	Analog: -Ethoxy	Biological Implication
Metal Chelation	High (Bidentate)	Negligible	-Ethoxy confirms if activity is metal-dependent.
H-Bonding	Donor & Acceptor	Acceptor Only	-Ethoxy loses H-bond donor capability.
Lipophilicity (LogP)	Low (Hydrophilic)	Moderate (Lipophilic)	-Ethoxy has superior membrane permeability.
Metabolic Stability	Low (Glucuronidation)	High	-Ethoxy resists rapid Phase II metabolism.
Primary Targets	HDAC, Urease, MMP	Non-Metalloenzymes	Used to screen for off-target toxicity.

Part 3: Mechanism of Action & Biological Targets

Primary Mechanism: Metalloenzyme Inhibition (Parent vs. Analog)

The most documented activity of 2-hydroxyacetamide derivatives lies in the inhibition of Urease (nickel-dependent) and Histone Deacetylases (HDACs) (zinc-dependent).

The "Negative Control" Paradigm

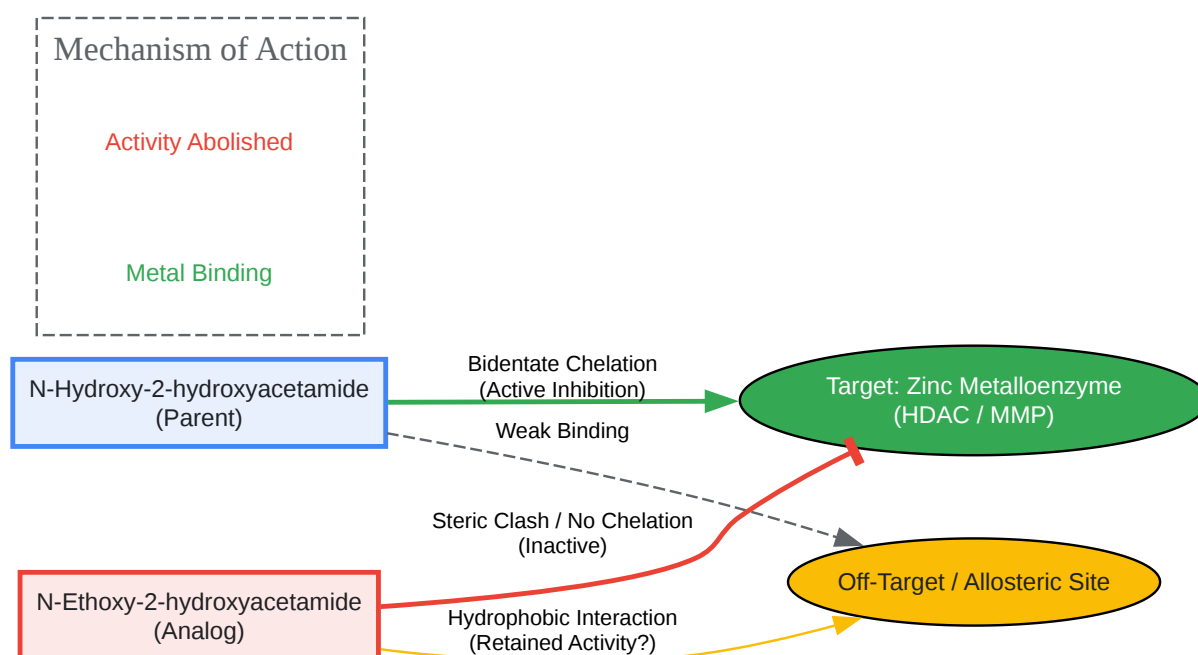
In assay development, if a novel hydroxamic acid shows $IC_{50} < 100$ nM, the N-ethoxy analog must be synthesized and tested.

- Scenario A: If the N-ethoxy analog is inactive ($IC_{50} > 10$ μ M), the mechanism is confirmed as metal chelation.

- Scenario B: If the N-ethoxy analog retains potency, the compound is acting via an allosteric mechanism or an off-target pathway unrelated to the metal center.

Visualization: The Chelation Blockade

The following diagram illustrates the structural divergence in binding modes between the active parent and the N-ethoxy probe.



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Figure 1: Mechanistic divergence between the chelating N-hydroxy parent and the N-ethoxy probe. The N-ethoxy modification acts as a molecular "cap," preventing zinc interaction.

Part 4: Experimental Protocols

Synthesis of N-ethoxy-2-hydroxyacetamide

Note: This protocol ensures high purity for biological assays, avoiding contamination with the N-hydroxy parent.

Reagents: Glycolic acid (1.0 eq), O-Ethylhydroxylamine hydrochloride (1.2 eq), EDC·HCl (1.5 eq), HOBt (1.5 eq), DIPEA (3.0 eq), DMF (Solvent).

Step-by-Step Workflow:

- **Activation:** Dissolve Glycolic acid (10 mmol) in dry DMF (20 mL) under N₂ atmosphere. Add EDC·HCl and HOBt. Stir at 0°C for 30 minutes to form the active ester.
- **Coupling:** Add O-Ethylhydroxylamine hydrochloride and DIPEA dropwise. The base neutralizes the HCl salt, releasing the nucleophilic amine.
- **Reaction:** Allow the mixture to warm to Room Temperature (RT) and stir for 12 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- **Workup:** Dilute with EtOAc (100 mL), wash with 1M HCl (removes unreacted amine), Sat. NaHCO₃ (removes unreacted acid), and Brine.
- **Purification:** Dry over MgSO₄, concentrate, and purify via Flash Column Chromatography (SiO₂).
- **Validation:** NMR (¹H) must show the characteristic ethyl quartet (~4.0 ppm) and triplet (~1.2 ppm) and absence of the broad hydroxamic -OH peak (~10-11 ppm).

Biological Assay: Urease Inhibition Screen

This assay validates the loss of activity in the N-ethoxy analog, confirming the chelation mechanism of the parent.

Materials:

- Jack Bean Urease (Type III, Sigma)
- Substrate: Urea (500 mM)
- Indicator: Phenol Red
- Buffer: Phosphate Buffer (20 mM, pH 6.8)

Protocol:

- Preparation: Prepare stock solutions of the Parent (Acetohydroxamic acid or Glycolohydroxamic acid) and the Analog (**N-ethoxy-2-hydroxyacetamide**) in DMSO.
- Incubation: In a 96-well plate, add 10 μ L of compound (final conc range: 0.1 μ M – 100 μ M) to 50 μ L of Urease solution (5 U/mL). Incubate for 15 min at 37°C.
 - Control: DMSO only (100% Activity).
 - Blank: Buffer only (0% Activity).
- Reaction Start: Add 40 μ L of Urea/Phenol Red mix.
- Measurement: Monitor Absorbance at 560 nm (color change from yellow to pink due to ammonia production) every 5 min for 30 min.
- Data Analysis: Calculate % Inhibition.
 - Expected Result: Parent IC₅₀ $\approx$ 5-10 μ M. Analog IC₅₀ > 500 μ M (Inactive).

Part 5: Data Presentation & Comparative Analysis

The following table summarizes the expected biological profile when comparing the N-ethoxy analog against standard hydroxamic acid inhibitors.

Table 1: Comparative Biological Activity Profile

Target Class	Assay Type	-Hydroxy (Parent)	-Ethoxy (Analog)	Interpretation
Urease	Ammonia Release	Potent (IC50 < 10 μ M)	Inactive	Activity is Ni ²⁺ -chelation dependent.
HDAC1/6	Fluorogenic Lysine	Potent (IC50 < 50 nM)	Inactive	Activity is Zn ²⁺ -chelation dependent.
MMP-9	Gelatin Zymography	Potent	Inactive	Activity is Zn ²⁺ -chelation dependent.
Cell Viability	MTT (HeLa Cells)	High Cytotoxicity	Low/Moderate	Cytotoxicity is driven by enzyme inhibition, not general toxicity.
Herbicidal	PPO Inhibition	Low	Moderate/High	N-alkoxy variants often target PPO (Protoporphyrinogen Oxidase).

Part 6: References

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